

4-Bromo-2,5-dimethylaniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2,5-dimethylaniline

Cat. No.: B189024

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An In-depth Technical Guide to 4-Bromo-2,5-dimethylaniline

This guide provides comprehensive technical information on **4-Bromo-2,5-dimethylaniline**, a key chemical intermediate in various research and development applications. It is intended for researchers, scientists, and professionals in the fields of organic synthesis and drug development.

Core Properties

4-Bromo-2,5-dimethylaniline is a halogenated aromatic amine utilized as a building block in the synthesis of more complex molecules. Its chemical properties are defined by the arrangement of the amino, bromo, and methyl functional groups on the aniline ring.

Quantitative Data Summary

The fundamental molecular properties of **4-Bromo-2,5-dimethylaniline** are summarized below.

Property	Value	Citations
Molecular Formula	C8H10BrN	[1]
Molecular Weight	200.08 g/mol	[1][2][3][4][5]
CAS Number	30273-40-6	[1][2]

Synthesis Protocol

The synthesis of **4-Bromo-2,5-dimethylaniline** is commonly achieved through the electrophilic bromination of 2,5-dimethylaniline. The amino and methyl groups on the aromatic ring direct the substitution to the para position relative to the activating amino group.^[2]

Representative Experimental Protocol: Bromination of 2,5-Dimethylaniline

Objective: To synthesize **4-Bromo-2,5-dimethylaniline** via electrophilic aromatic substitution.

Materials:

- 2,5-Dimethylaniline
- N-Bromosuccinimide (NBS) or molecular bromine (Br₂)
- Acetic acid (or another suitable solvent)

Procedure:

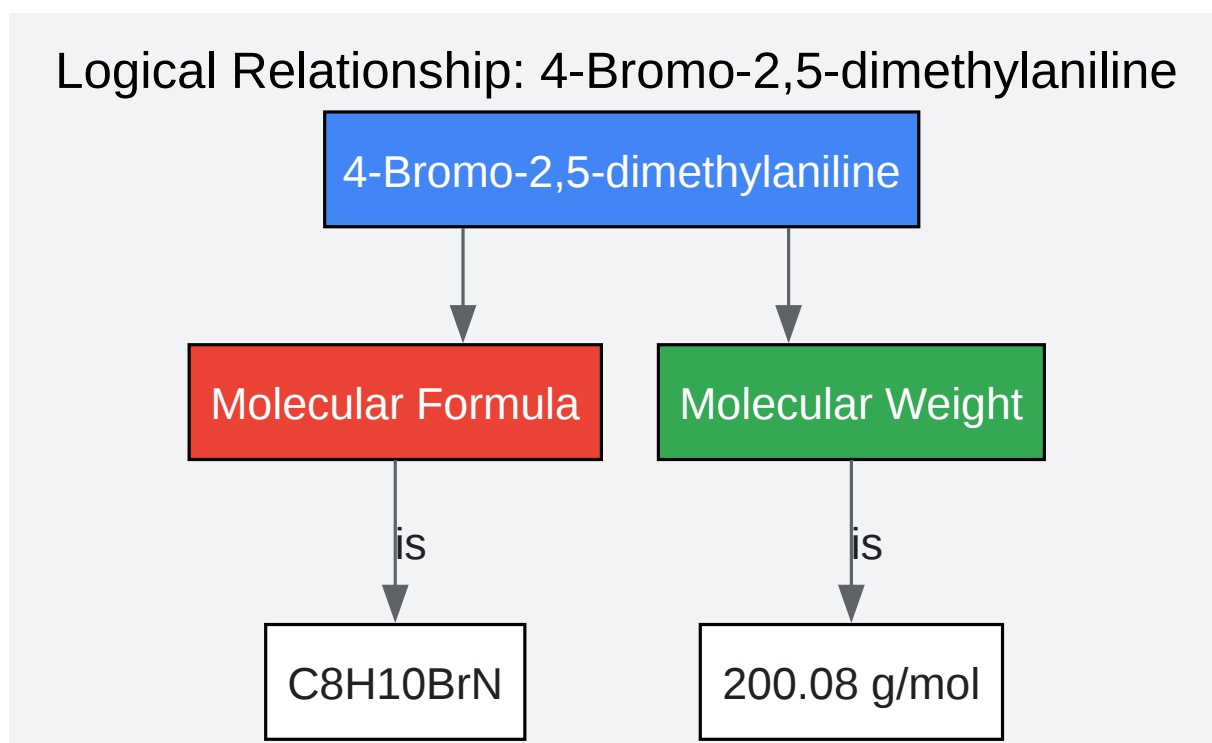
- Dissolve 2,5-dimethylaniline in a suitable solvent, such as acetic acid, in a reaction vessel.
- Cool the solution in an ice bath to control the reaction temperature.
- Slowly add the brominating agent (e.g., N-Bromosuccinimide) portion-wise to the stirred solution. The activating effects of the amino and methyl groups guide the bromine to the para position.^[2]
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography).
- Upon completion, quench the reaction by adding a suitable reagent (e.g., sodium thiosulfate solution if Br₂ is used).
- Neutralize the reaction mixture with a base (e.g., sodium bicarbonate solution).
- Extract the product using an organic solvent.

- Wash the organic layer, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure to yield the crude product.
- Purify the crude **4-Bromo-2,5-dimethylaniline** by recrystallization or column chromatography to obtain the final product.

Logical Relationship Diagram

The following diagram illustrates the connection between the chemical compound and its fundamental molecular properties.

Logical Relationship: 4-Bromo-2,5-dimethylaniline



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Caption: Chemical compound and its core molecular properties.

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